

Application Note: Conditioned Place Preference Protocol using SKF-80723

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for conducting a Conditioned Place Preference (CPP) experiment to evaluate the rewarding properties of **SKF-80723**, a dopamine D1 receptor full agonist.

Introduction

Conditioned Place Preference (CPP) is a widely used preclinical behavioral paradigm to assess the motivational effects of a stimulus, most commonly a drug of abuse.[1] The test operates on the principles of Pavlovian conditioning, where an animal learns to associate a specific environment with the effects of a drug.[1][2] A preference for the drug-paired environment is interpreted as an indicator of the substance's rewarding properties.[1]

SKF-80723 is a selective and full agonist for the dopamine D1 receptor. The mesolimbic dopamine system is critically involved in reward processing, and activation of D1 receptors is believed to play a significant role in mediating the rewarding effects of various stimuli. Therefore, CPP is a valuable tool for characterizing the abuse potential and motivational properties of D1 receptor agonists like **SKF-80723**.

Mechanism of Action: D1 Receptor Signaling

SKF-80723 exerts its effects by binding to and activating dopamine D1 receptors, which are G-protein coupled receptors typically linked to the Gαs subunit. This activation initiates a signaling



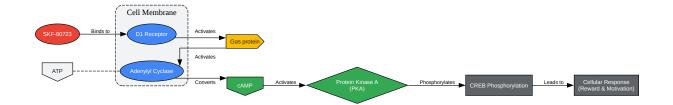
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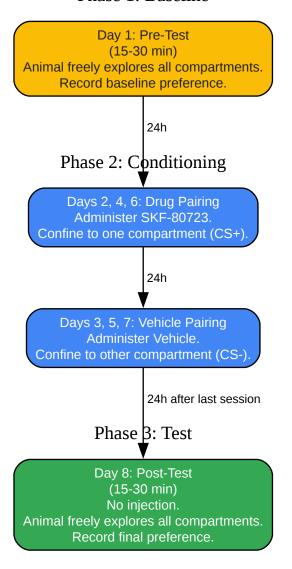
cascade that ultimately influences neuronal excitability and gene expression, contributing to the rewarding effects of the drug.

Dopamine D1 Receptor Signaling Pathway





Phase 1: Baseline





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